

Application Notes and Protocols for 3-Chlorocatechol in Fine Chemical Synthesis

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Compound of Interest

Compound Name: 3-Chlorocatechol

Cat. No.: B1204754

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These application notes provide a comprehensive overview of the synthetic utility of **3-Chlorocatechol** as a versatile starting material for the generation of diverse and high-value fine chemicals. The protocols detailed herein are based on established chemical and biocatalytic transformations and serve as a foundational guide for the synthesis of heterocyclic compounds and specialty bio-based acids.

Introduction

3-Chlorocatechol (1-Chloro-2,3-dihydroxybenzene) is a substituted catechol that serves as a valuable building block in organic synthesis. Its chemical reactivity, dictated by the vicinal hydroxyl groups and the chlorine substituent on the aromatic ring, allows for its participation in a variety of transformations. It is a key intermediate in the biodegradation of chlorinated aromatic pollutants and can be leveraged as a precursor for pharmaceuticals, agrochemicals, and specialty polymers.^{[1][2]} This document outlines its application in the synthesis of pharmaceutically relevant phenoxazine derivatives and in the biocatalytic production of substituted muconic acids, a class of valuable polymer precursors.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Chlorocatechol** is presented in Table 1. This data is essential for reaction planning, including solvent selection, safety precautions, and purification strategies.

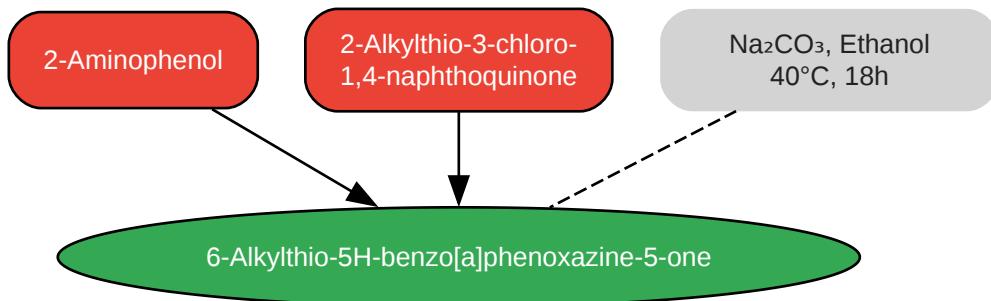
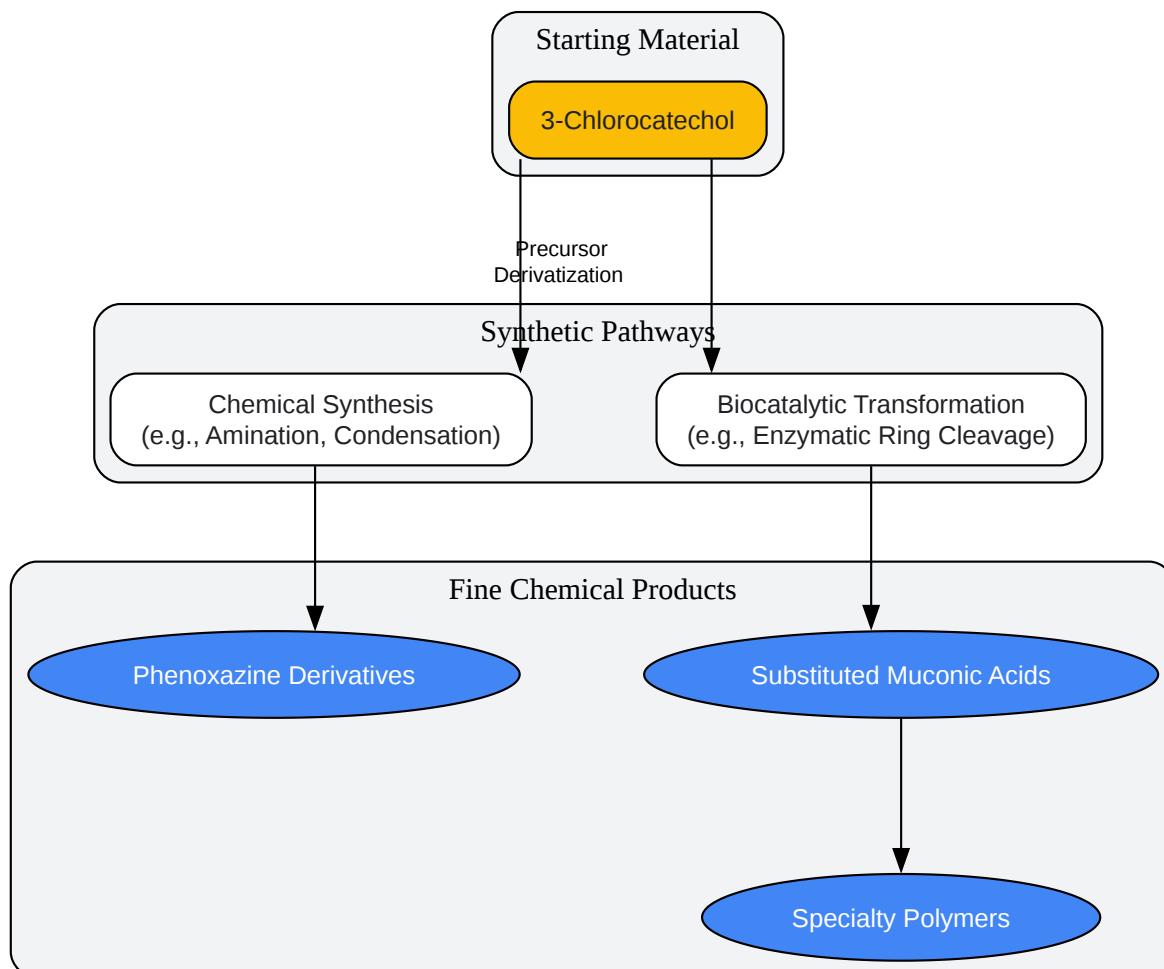
Table 1: Physicochemical Properties of **3-Chlorocatechol**

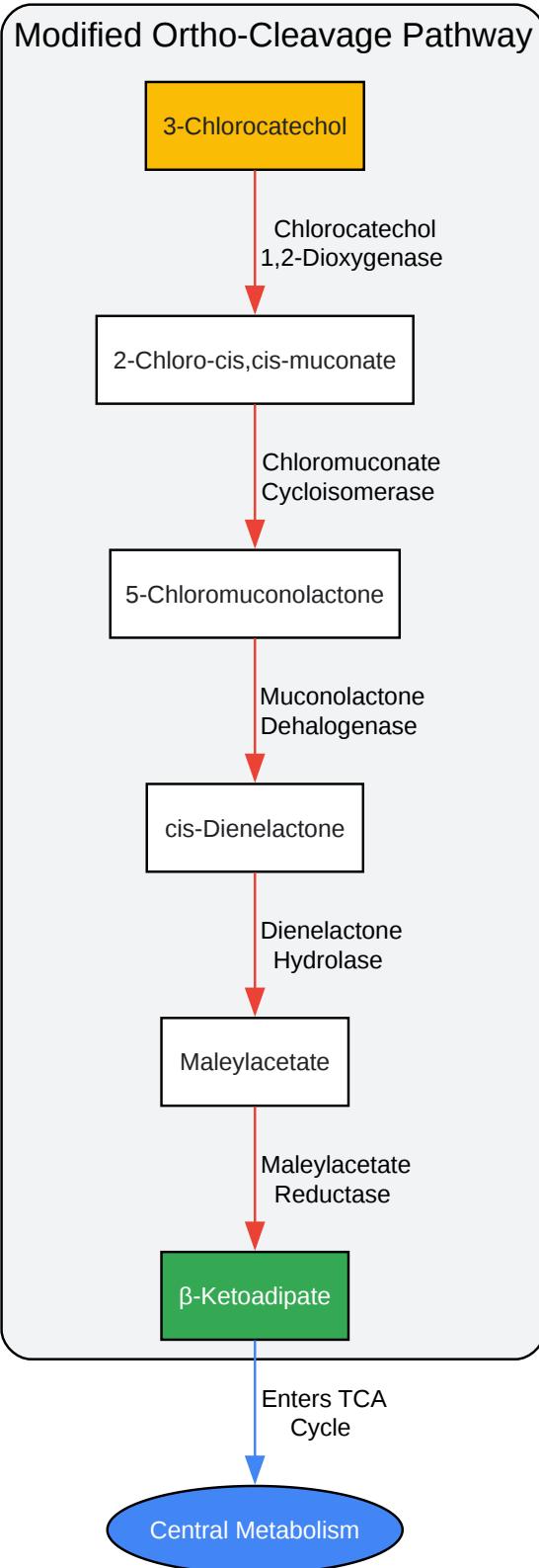
Property	Value	Reference
CAS Number	4018-65-9	[3]
Molecular Formula	C ₆ H ₅ ClO ₂	[3]
Molecular Weight	144.55 g/mol	[3]
Appearance	White to light orange solid/crystal	
Purity	>95%	
IUPAC Name	3-chloro-1,2-benzenediol	
Storage	Ambient Temperature	

Application 1: Synthesis of Benzo[a]phenoxazine Derivatives

Phenoxazines are an important class of N,O-heterocycles that form the core structure of many dyes and pharmacologically active molecules, exhibiting anticancer, antimalarial, and anti-inflammatory properties.[4][5] The general synthesis of benzo[a]phenoxazine-5-ones involves the condensation of an o-aminophenol derivative with a 2,3-dichloro-1,4-naphthoquinone. While direct use of **3-chlorocatechol** is not widely reported, it serves as a crucial conceptual precursor for chlorinated aminophenols required for these syntheses. The following protocol is a representative procedure for this class of reactions.

A generalized workflow for the utilization of **3-Chlorocatechol** in fine chemical synthesis is depicted below.





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